

# Disperse Red 17: A Versatile Chemical Stain for Material Science Applications

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## Compound of Interest

Compound Name: Disperse Red 17

Cat. No.: B1352304

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## Introduction

**Disperse Red 17** is a synthetic organic dye belonging to the anthraquinone class. Initially developed for dyeing synthetic fibers such as polyester and nylon, its application has expanded into the realm of material science as a fluorescent stain.<sup>[1][2]</sup> Its non-ionic nature and hydrophobicity allow it to readily penetrate and stain nonpolar materials, making it a valuable tool for researchers, scientists, and drug development professionals for visualizing the morphology and phase separation of polymer blends, tracking microplastics, and other applications. This document provides detailed application notes and protocols for the use of **Disperse Red 17** as a chemical stain in a laboratory setting.

## Physicochemical Properties and Spectral Data

**Disperse Red 17**, with the chemical formula  $C_{17}H_{20}N_4O_4$ , is soluble in various organic solvents such as ethanol, acetone, and dimethylformamide (DMF).<sup>[3][4]</sup> Its lipophilic nature is a key characteristic that governs its utility in staining hydrophobic materials. The photophysical properties of **Disperse Red 17** are crucial for its application as a fluorescent stain.

Property	Value	Solvents/Conditions
Molecular Formula	C <sub>17</sub> H <sub>20</sub> N <sub>4</sub> O <sub>4</sub>	-
CAS Number	3179-89-3	-
Molar Mass	344.37 g/mol	-
Appearance	Reddish-brown crystalline powder	-
UV-Vis Absorption Max (λ <sub>abs</sub> )	~480 - 500 nm	In various polymers
Fluorescence Emission Max (λ <sub>em</sub> )	~580 - 620 nm	In various polymers
Molar Absorptivity (ε)	15,846 L mol <sup>-1</sup> cm <sup>-1</sup>	In DMF at 406 nm
13,708 L mol <sup>-1</sup> cm <sup>-1</sup>	In Ethanol at 406 nm	
11,174 L mol <sup>-1</sup> cm <sup>-1</sup>	In Acetonitrile at 406 nm	
3,208 L mol <sup>-1</sup> cm <sup>-1</sup>	In Acetone at 406 nm	

Note: The absorption and emission maxima of **Disperse Red 17** can exhibit some solvatochromism, meaning the exact wavelengths can shift depending on the polarity and viscosity of the surrounding polymer matrix. The provided ranges are typical for common polymers.

## Applications in Material Science

**Disperse Red 17** serves as a robust fluorescent stain for a variety of applications in material science, primarily due to its ability to selectively partition into and stain hydrophobic regions within a material.

- **Visualization of Polymer Blend Morphology:** In immiscible polymer blends, **Disperse Red 17** will preferentially stain the more hydrophobic phase, allowing for clear visualization of phase separation, domain size, and distribution using fluorescence microscopy.[\[1\]](#)

- **Identification and Tracking of Microplastics:** Its affinity for nonpolar polymers makes it an effective tool for staining microplastic particles in environmental samples, facilitating their detection and quantification.
- **Characterization of Polymer Aging and Degradation:** Changes in the local environment of a polymer due to aging or degradation can alter the fluorescence properties of embedded **Disperse Red 17**, potentially offering a method to monitor these processes.

## Experimental Protocols

Below are detailed protocols for the preparation of staining solutions and the staining of common polymers for analysis by fluorescence microscopy.

### Protocol 1: Preparation of Disperse Red 17 Staining Stock Solution

This protocol describes the preparation of a concentrated stock solution of **Disperse Red 17** that can be diluted for various staining applications.

Materials:

- **Disperse Red 17** powder
- Dimethylformamide (DMF) or Acetone (reagent grade)
- Microcentrifuge tubes or glass vials
- Vortex mixer
- Analytical balance

Procedure:

- Weigh out 1 mg of **Disperse Red 17** powder using an analytical balance and transfer it to a clean microcentrifuge tube or glass vial.
- Add 1 mL of DMF or acetone to the tube/vial.

- Vortex the mixture thoroughly for 1-2 minutes until the dye is completely dissolved. The solution should be a clear, deep red.
- Store the stock solution in a tightly sealed, light-protected container at 4°C. This stock solution is typically stable for several weeks.

## Protocol 2: Fluorescent Staining of Polymer Films or Microparticles

This protocol outlines the general procedure for staining polymer films or microparticles with **Disperse Red 17** for subsequent visualization by fluorescence microscopy.

Materials:

- **Disperse Red 17** stock solution (from Protocol 1)
- Polymer film or microparticle sample
- Ethanol or isopropanol (for diluting the stock solution)
- Petri dish or other suitable container for staining
- Forceps
- Deionized water
- Fluorescence microscope with appropriate filter sets (e.g., for TRITC or Texas Red)

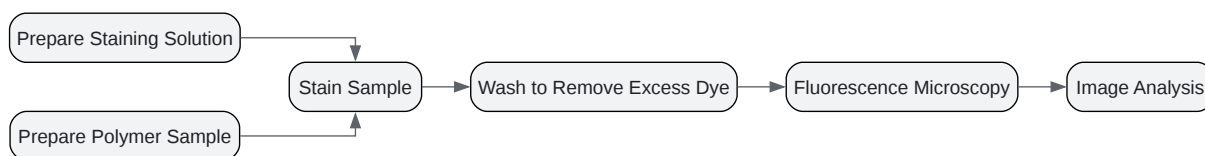
Procedure:

- **Prepare the Staining Solution:** Dilute the **Disperse Red 17** stock solution to a working concentration of 1-10 µg/mL in ethanol or isopropanol. The optimal concentration may vary depending on the polymer and the desired staining intensity and should be determined empirically.
- **Sample Preparation:** Place the polymer film or a suspension of microparticles in a petri dish.
- **Staining:** Add a sufficient volume of the staining solution to completely immerse the sample.

- **Incubation:** Incubate the sample in the staining solution for 10-30 minutes at room temperature. For some crystalline polymers, gentle heating (e.g., to 50-60°C) may enhance dye penetration.
- **Washing:** After incubation, remove the sample from the staining solution using forceps. Wash the sample thoroughly with ethanol or isopropanol to remove excess, unbound dye. Follow with a final rinse with deionized water.
- **Drying:** Allow the stained sample to air dry completely in a dust-free environment before microscopy.
- **Imaging:** Mount the stained sample on a microscope slide and observe using a fluorescence microscope. Use an excitation wavelength in the range of 480-520 nm and collect the emission in the range of 580-620 nm.

## Logical Workflow for Staining and Analysis

The following diagram illustrates the general workflow for using **Disperse Red 17** as a chemical stain in material science research.

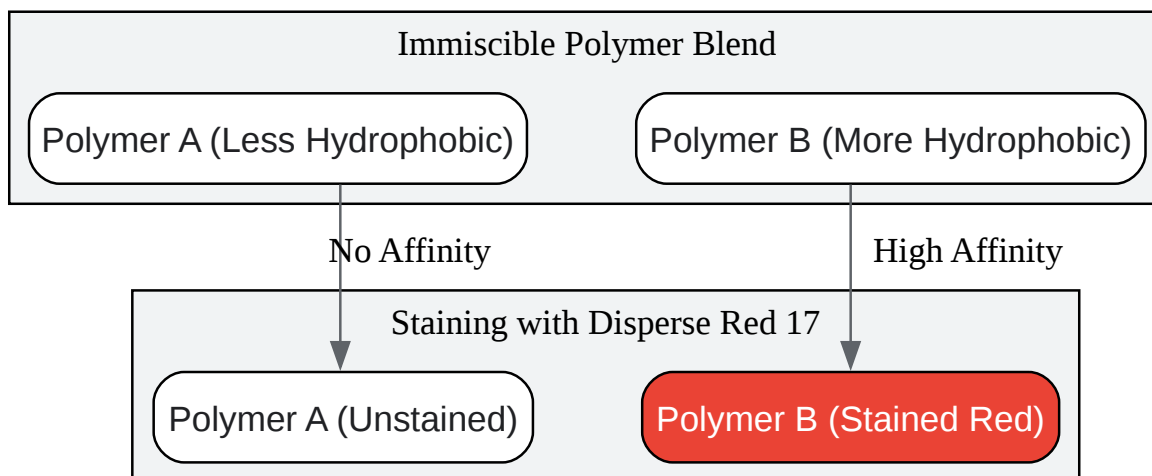


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Caption: General workflow for staining polymer samples with **Disperse Red 17**.

## Visualization of Polymer Blend Phase Separation

**Disperse Red 17** can be used to visualize the phase morphology of immiscible polymer blends. The dye will preferentially partition into the more hydrophobic polymer phase, allowing for clear differentiation of the two phases under a fluorescence microscope.



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Caption: Principle of staining an immiscible polymer blend with **Disperse Red 17**.

## Safety Precautions

**Disperse Red 17** is a chemical dye and should be handled with appropriate safety precautions. Wear gloves, safety glasses, and a lab coat when handling the powder and solutions. Work in a well-ventilated area. For detailed safety information, consult the material safety data sheet (MSDS).

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## References

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